

Technical Whitepaper: Physicochemical Profiling of 4-Methoxy-5-methylpyrimidine

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Compound of Interest

Compound Name: 4-Methoxy-5-methylpyrimidine

CAS No.: 17758-12-2

Cat. No.: B096741

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Executive Summary

4-Methoxy-5-methylpyrimidine (CAS: 17758-12-2) is a pyrimidine derivative characterized by a methoxy group at the C4 position and a methyl group at the C5 position.[1] It serves as a vital building block in medicinal chemistry, particularly in the synthesis of Janus Kinase (JAK) inhibitors and other signal transduction modulators. This guide synthesizes experimental data and predictive models to establish its physical properties, synthesis protocols, and handling requirements.

Chemical Identity & Structural Analysis

The compound features a pyrimidine ring with electron-donating substituents (methoxy and methyl), which influence its reactivity in nucleophilic aromatic substitutions and its solubility profile.

Attribute	Detail
IUPAC Name	4-Methoxy-5-methylpyrimidine
CAS Registry Number	17758-12-2
Molecular Formula	C ₆ H ₈ N ₂ O
Molecular Weight	124.14 g/mol
SMILES	<chem>COC1=NC=NC=C1C</chem>
InChI Key	MEISPSUQMACRLO-UHFFFAOYSA-N

Physicochemical Properties

The following data consolidates available experimental observations with high-confidence predictive models (ACD/Labs, EPISuite) where specific experimental values for this intermediate are not publicly indexed.

Table 1: Physical Constants

Property	Value / Range	Condition / Method
Physical State	Liquid	At 25°C [1]
Boiling Point (Predicted)	174°C ± 15°C	At 760 mmHg [2]
Melting Point	< 20°C	Liquid at room temperature
Density (Predicted)	1.08 ± 0.1 g/cm ³	At 20°C
Flash Point (Predicted)	62°C ± 5°C	Closed Cup
Solubility	Soluble	DCM, Methanol, Ethyl Acetate, DMSO
pKa (Predicted)	~2.5 - 3.0	Pyrimidine N1 protonation

Technical Insight: Unlike its solid chlorinated precursor (4-chloro-5-methylpyrimidine, MP ~50-60°C), the introduction of the methoxy group lowers the melting point, resulting in a liquid at ambient conditions. The boiling point is elevated relative to unsubstituted pyrimidine (124°C)

due to the increased molecular weight and dipole interactions introduced by the methoxy and methyl substituents.

Synthesis & Purification Protocol

The most robust route for accessing high-purity **4-methoxy-5-methylpyrimidine** is via nucleophilic aromatic substitution (S_NAr) of 4-chloro-5-methylpyrimidine.

Reaction Mechanism

The reaction involves the attack of the methoxide anion (MeO^-) at the electron-deficient C4 position of the pyrimidine ring. The chloride acts as the leaving group. The presence of the C5-methyl group provides slight steric hindrance but does not significantly impede the reaction at elevated temperatures.

Experimental Workflow

Reagents:

- Substrate: 4-Chloro-5-methylpyrimidine (1.0 eq)
- Nucleophile: Sodium Methoxide (NaOMe) (1.1 - 1.5 eq)
- Solvent: Anhydrous Methanol (MeOH)

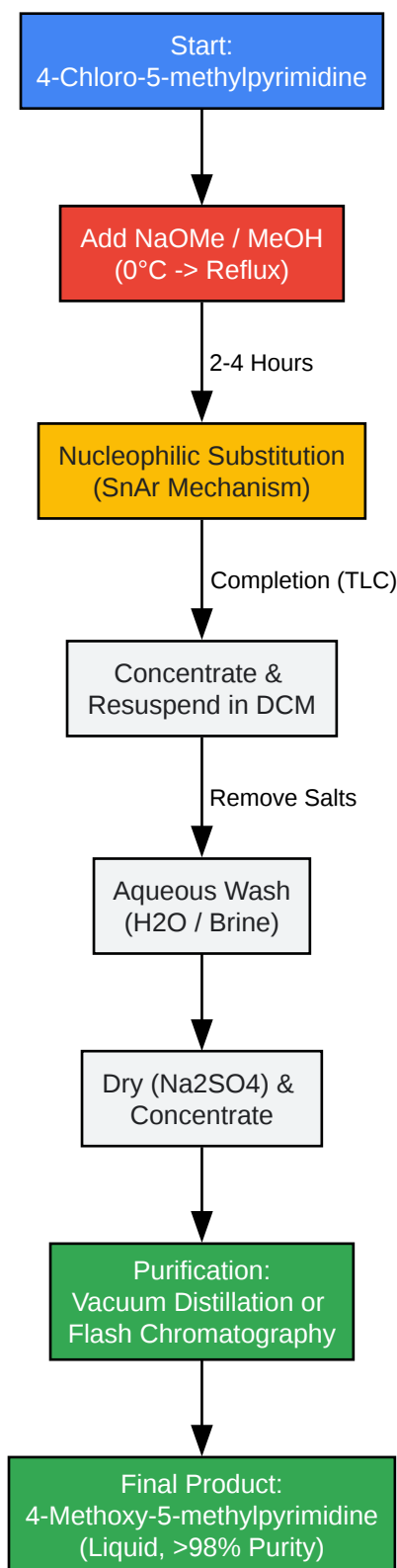
Step-by-Step Protocol:

- Preparation: Dissolve 4-chloro-5-methylpyrimidine in anhydrous methanol under an inert atmosphere (N_2 or Ar).
- Addition: Slowly add sodium methoxide (solid or 25% solution in MeOH) at $0^\circ C$ to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature, then reflux ($65^\circ C$) for 2–4 hours. Monitor by TLC (Hexane:EtOAc 7:3) or LC-MS.
- Quench: Cool the mixture and concentrate under reduced pressure to remove bulk methanol.

- Workup: Resuspend the residue in Dichloromethane (DCM) and wash with water (2x) and brine (1x).
- Drying: Dry the organic phase over anhydrous Na_2SO_4 , filter, and concentrate.
- Purification:
 - Primary: Vacuum distillation (if scale >10g).
 - Secondary: Flash column chromatography (SiO_2 , Gradient 0-30% EtOAc in Hexanes).

Process Visualization

The following diagram illustrates the critical path for synthesis and isolation.



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Caption: Figure 1. Synthesis workflow for **4-Methoxy-5-methylpyrimidine** via nucleophilic substitution.

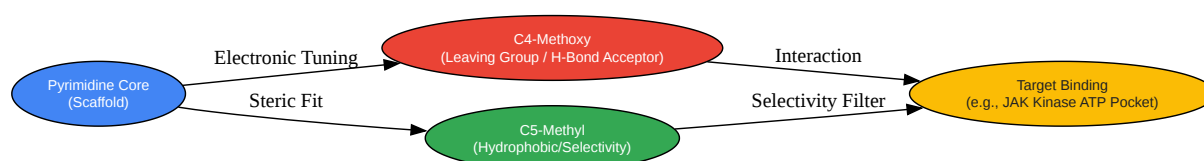
Applications in Drug Development

4-Methoxy-5-methylpyrimidine is a "privileged scaffold" in medicinal chemistry. Its structural features allow it to serve as a core for:

- **JAK Inhibitors:** The pyrimidine ring mimics the adenine base of ATP, allowing it to bind to the ATP-binding pocket of Janus Kinases. The C4-methoxy group can be displaced by amines in subsequent steps to introduce diversity.
- **Antimetabolites:** Derivatives are explored for their potential to interfere with DNA/RNA synthesis in oncology.
- **Agrochemicals:** Used as an intermediate in the synthesis of pyrimidine-based herbicides.

Structure-Activity Relationship (SAR) Logic

The C5-methyl group is critical for selectivity. In many kinase inhibitors, this small hydrophobic group fits into a specific "gatekeeper" region or hydrophobic pocket within the enzyme, improving potency compared to the unsubstituted analog.



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Caption: Figure 2. Structural role of substituents in kinase inhibitor design.

References

- Google Patents. Patent EP2338888A1: Imidazopyridine derivatives as JAK inhibitors. (Describes the use of 2-chloro-**4-methoxy-5-methylpyrimidine** and related synthesis logic).

- PubChem.Compound Summary for Related Pyrimidines. Available at: [\[Link\]](#)

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Sources

- 1. 135292-35-2|2-Chloro-4-methoxy-5-methylpyrimidine|BLD Pharm [\[bldpharm.com\]](http://bldpharm.com)
- To cite this document: BenchChem. [Technical Whitepaper: Physicochemical Profiling of 4-Methoxy-5-methylpyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b096741/docs#technical-whitepaper-physicochemical-profiling-of-4-methoxy-5-methylpyrimidine\]](https://www.benchchem.com/product/b096741/docs#technical-whitepaper-physicochemical-profiling-of-4-methoxy-5-methylpyrimidine)

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